

4-sec-Butylbenzenesulfonyl Chloride: Technical Profile & Application Guide

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Compound of Interest

Compound Name: 4-Sec-butylbenzenesulfonyl chloride

CAS No.: 56609-83-7

Cat. No.: B1275468

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Executive Summary

4-sec-Butylbenzenesulfonyl chloride (CAS: 56609-83-7) is a specialized organosulfur intermediate used primarily in medicinal chemistry and lead optimization. Unlike its widely available structural isomer, 4-tert-butylbenzenesulfonyl chloride (a solid), the sec-butyl derivative is typically a liquid at room temperature and features a chiral center at the benzylic position.

This structural nuance—a chiral sec-butyl group—provides unique steric and electronic properties for Structure-Activity Relationship (SAR) studies. It is extensively utilized as an electrophilic building block to introduce the lipophilic 4-sec-butylbenzenesulfonyl moiety into amines, alcohols, and nucleophiles, facilitating the synthesis of sulfonamide-based libraries for GPCR, kinase, and ion channel targets.

Chemical & Physical Specifications

The distinction between the sec-butyl and tert-butyl isomers is critical for process chemistry and handling. The sec-butyl isomer exists as a racemic mixture unless chirally resolved precursors

are used.

Datasheet Analysis[1]

Property	Specification
Chemical Name	4-sec-Butylbenzenesulfonyl chloride
IUPAC Name	4-(butan-2-yl)benzene-1-sulfonyl chloride
CAS Number	56609-83-7
Molecular Formula	C ₁₀ H ₁₃ ClO ₂ S
Molecular Weight	232.73 g/mol
Physical State	Colorless to pale yellow liquid (Standard conditions)
Boiling Point	Not widely reported; decomposes at high temperatures.[1]
Solubility	Soluble in DCM, THF, EtOAc, Toluene. Reacts with water.[2]
Purity (Commercial)	Typically ≥ 95%
Stereochemistry	Racemic (contains both R and S enantiomers at the butyl group)
Stability	Moisture sensitive; hydrolyzes to sulfonic acid and HCl.

“

Expert Insight: Researchers often confuse CAS 56609-83-7 (sec-butyl) with CAS 15084-51-2 (tert-butyl). The tert-butyl isomer is a crystalline solid (mp 78–81 °C). If your sample is a liquid at room temperature, it is likely the sec-butyl or n-butyl isomer.

Synthetic Routes & Manufacturing[4]

The industrial and laboratory preparation of **4-sec-butylbenzenesulfonyl chloride** follows the classic electrophilic aromatic substitution pathway. The synthesis is favored by the para-directing nature of the alkyl group, though ortho isomers are potential minor impurities.

Mechanism of Action: Chlorosulfonation

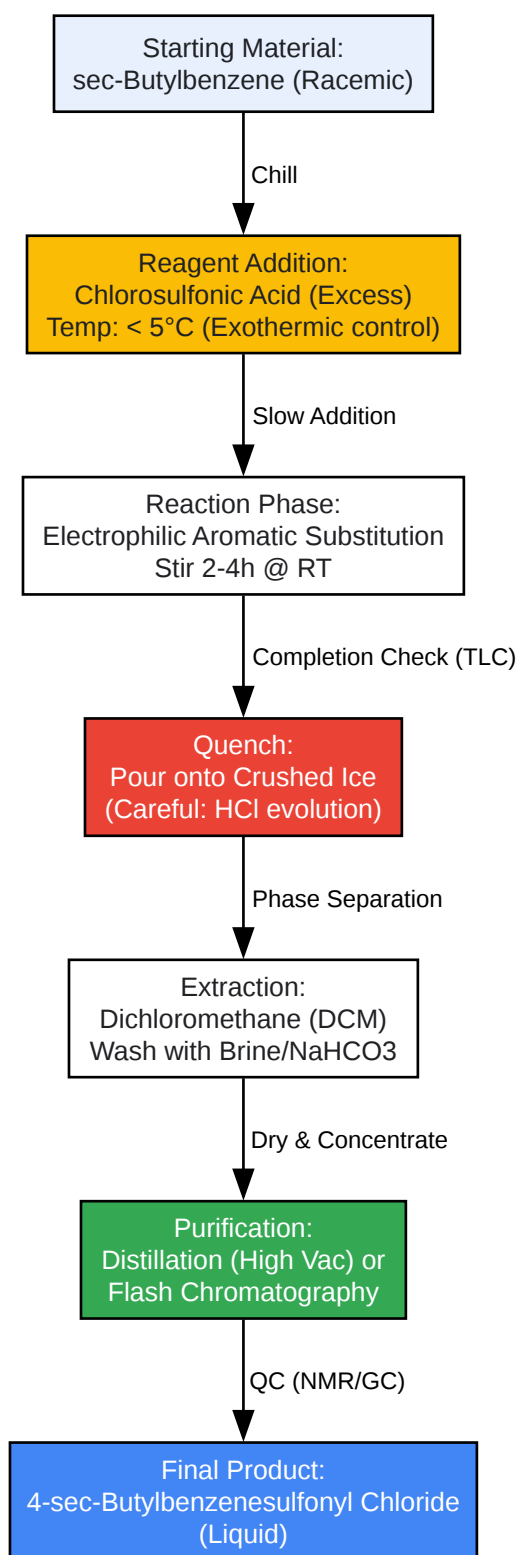
The standard protocol involves the reaction of sec-butylbenzene with excess chlorosulfonic acid (

). This "one-pot" procedure effects both sulfonation and conversion to the sulfonyl chloride.

Reaction Scheme:

Process Workflow Visualization

The following diagram outlines the critical steps and decision points in the synthesis and purification workflow.



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Figure 1: Synthetic workflow for the chlorosulfonation of sec-butylbenzene.

Reactivity & Applications in Drug Discovery

In medicinal chemistry, **4-sec-butylbenzenesulfonyl chloride** serves as a diversity element. It is used to generate sulfonamide libraries, a pharmacophore found in antibiotics, diuretics, and non-steroidal anti-inflammatory drugs (NSAIDs).

The "Chiral Probe" Advantage

Unlike the achiral tert-butyl or n-butyl analogs, the sec-butyl group introduces a chiral center.

- **Racemic Scouting:** Using the racemic chloride allows researchers to simultaneously screen two diastereomeric transition states when coupled with a chiral amine.
- **Steric Tuning:** The sec-butyl group offers a steric bulk intermediate between the isopropyl and tert-butyl groups, often critical for optimizing fit within a hydrophobic binding pocket.

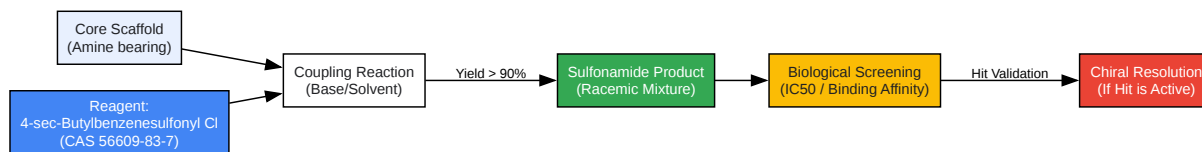
Standard Coupling Protocol (Schotten-Baumann Conditions)

To synthesize a sulfonamide, the chloride is reacted with a primary or secondary amine in the presence of a base (to scavenge HCl).

- **Solvent:** DCM, THF, or DMF.
- **Base:** Triethylamine (Et_3N), Pyridine, or aqueous Na_2CO_3 (biphasic).
- **Temperature:** 0 °C to RT.
- **Workup:** Acid wash (HCl) to remove unreacted amine/base, followed by recrystallization or chromatography.

High-Throughput Library Workflow

The following logic flow illustrates how this compound is integrated into a parallel synthesis campaign for lead optimization.



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Figure 2: Integration of **4-sec-butylbenzenesulfonyl chloride** into a medicinal chemistry SAR workflow.

Handling, Stability & Safety

Hazard Classification: Corrosive (Skin Corr.[1] 1B), Moisture Sensitive.

Self-Validating Safety Protocol

- Visual Check: The liquid should be clear to pale yellow. Darkening or precipitate formation indicates hydrolysis (formation of sulfonic acid) or decomposition.
- Hydrolysis Test: A small aliquot added to water will form an oily bead that slowly dissolves while releasing heat and turning litmus paper red (HCl generation). This confirms reactivity.

Storage & Disposal

- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8 °C. Tight sealing is mandatory to prevent hydrolysis by atmospheric moisture.
- Quenching: Do not dispose of directly down the drain. Quench excess chloride by slowly adding to a stirred solution of dilute sodium hydroxide or sodium bicarbonate before disposal.

References

- King, J. F., et al. (1996). Benzenesulfonyl chloride with primary and secondary amines in aqueous media. Canadian Journal of Chemistry. (Contextual reference for sulfonamide synthesis kinetics).

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Sources

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- 2. Hinsberg reaction - Wikipedia [en.wikipedia.org]
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